

(3-Nitrophenoxy)acetic Acid: Applications in Organic Synthesis and Agriculture

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Compound of Interest

Compound Name: (3-Nitrophenoxy)acetic acid

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(3-Nitrophenoxy)acetic acid is a synthetic organic compound with applications in chemical synthesis and potential utility in agriculture as a plant growth regulator. This document provides detailed application notes and experimental protocols for its synthesis and explores its role as a potential auxin-like substance.

Chemical Properties and Data

(3-Nitrophenoxy)acetic acid is a derivative of phenoxyacetic acid, featuring a nitro group at the meta position of the phenyl ring. This substitution influences its chemical reactivity and biological activity.

| Property | Data |
|--|--|
| Molecular Formula | C ₈ H ₇ NO ₅ |
| Molecular Weight | 197.15 g/mol |
| Appearance | Off-white to pale yellow solid |
| CAS Number | 1878-88-2 |
| ¹ H NMR (CDCl ₃) | δ 7.78 (t, J=2.3 Hz, 1H), 7.66 (ddd, J=8.2, 2.3, 1.0 Hz, 1H), 7.45 (t, J=8.2 Hz, 1H), 7.18 (ddd, J=8.2, 2.3, 1.0 Hz, 1H), 4.73 (s, 2H) |
| ¹³ C NMR (CDCl ₃) | δ 172.5, 158.0, 149.1, 130.4, 122.9, 116.3, 110.1, 65.5 |
| IR (KBr, cm ⁻¹) | 3440 (O-H), 3100 (C-H, aromatic), 1730 (C=O), 1530 (NO ₂ , asymmetric), 1350 (NO ₂ , symmetric), 1240 (C-O, ether) |
| Mass Spectrum (EI) | m/z (%): 197 (M ⁺ , 45), 151 (100), 123 (35), 105 (20), 77 (40) |

Applications in Organic Synthesis

(3-Nitrophenoxy)acetic acid serves as a versatile building block in organic synthesis. The presence of the carboxylic acid, ether linkage, and the nitro group allows for a variety of chemical transformations.

- **Esterification and Amidation:** The carboxylic acid moiety can be readily converted to esters, amides, and acid chlorides, providing a handle for introducing the (3-nitrophenoxy)methyl group into more complex molecules.
- **Reduction of the Nitro Group:** The nitro group can be reduced to an amino group, opening up avenues for the synthesis of various aniline derivatives, which are important intermediates in the pharmaceutical and dye industries.
- **Nucleophilic Aromatic Substitution:** The nitro group activates the aromatic ring towards nucleophilic aromatic substitution, allowing for the introduction of other functional groups.

Experimental Protocols

Synthesis of (3-Nitrophenoxy)acetic Acid

The synthesis of **(3-Nitrophenoxy)acetic acid** is typically achieved through a two-step process involving a Williamson ether synthesis to form the ethyl ester intermediate, followed by hydrolysis.

Step 1: Synthesis of Ethyl (3-Nitrophenoxy)acetate

This step involves the reaction of 3-nitrophenol with ethyl bromoacetate in the presence of a weak base, such as potassium carbonate.

Materials:

- 3-Nitrophenol
- Ethyl bromoacetate
- Anhydrous potassium carbonate (K_2CO_3)
- Acetone (dry)
- Diethyl ether
- 10% Sodium hydroxide solution
- Water
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 3-nitrophenol (0.05 mol), dry acetone (40 ml), and anhydrous potassium carbonate (0.075 mol).
- To this stirred suspension, add ethyl bromoacetate (0.075 mol) dropwise.

- Heat the reaction mixture to reflux and maintain for 8-10 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and remove the acetone by rotary evaporation.
- To the residue, add cold water to dissolve the potassium carbonate and transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 30 ml).
- Combine the organic layers and wash with 10% sodium hydroxide solution (3 x 30 ml) to remove any unreacted 3-nitrophenol, followed by a wash with water (3 x 30 ml).
- Dry the ether layer over anhydrous sodium sulfate, filter, and evaporate the solvent to obtain the crude ethyl (3-nitrophenoxy)acetate. The product can be purified by column chromatography on silica gel if necessary.

Expected Yield: ~80%^[1]

Step 2: Hydrolysis of Ethyl (3-Nitrophenoxy)acetate

The ethyl ester is hydrolyzed to the corresponding carboxylic acid using a base, followed by acidification.

Materials:

- Ethyl (3-nitrophenoxy)acetate
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethanol or Methanol
- Water
- Concentrated Hydrochloric acid (HCl)

Procedure:

- Dissolve the crude ethyl (3-nitrophenoxy)acetate in ethanol or methanol in a round-bottom flask.
- Add a 10-20% aqueous solution of sodium hydroxide or potassium hydroxide to the flask.
- Heat the mixture to reflux for 1-2 hours, or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and remove the alcohol by rotary evaporation.
- Dilute the remaining aqueous solution with water and wash with diethyl ether to remove any unreacted starting material.
- Cool the aqueous layer in an ice bath and acidify by the slow addition of concentrated hydrochloric acid until the pH is acidic (pH ~2), leading to the precipitation of the product.
- Collect the precipitate by vacuum filtration, wash with cold water, and dry to afford **(3-Nitrophenoxy)acetic acid**. The product can be recrystallized from hot water or an ethanol/water mixture for further purification.

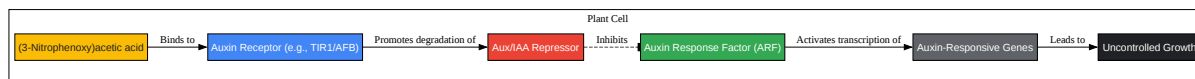
Potential Application as a Plant Growth Regulator

Phenoxyacetic acids are a well-known class of synthetic auxins, which are plant hormones that regulate various aspects of plant growth and development. The most famous examples include 2,4-dichlorophenoxyacetic acid (2,4-D), a widely used herbicide. At low concentrations, these compounds can promote root formation and cell elongation, while at higher concentrations, they can act as herbicides by causing uncontrolled growth.

Nitrophenolates have also been shown to act as biostimulants, enhancing plant growth and nutrient uptake. Therefore, it is plausible that **(3-Nitrophenoxy)acetic acid** exhibits auxin-like activity.

Hypothetical Signaling Pathway

The mechanism of action of auxin-like herbicides typically involves their binding to auxin receptors, leading to the degradation of transcriptional repressors (Aux/IAA proteins). This, in turn, allows for the expression of auxin-responsive genes, which at high levels can lead to uncontrolled cell division and elongation, ultimately causing plant death.

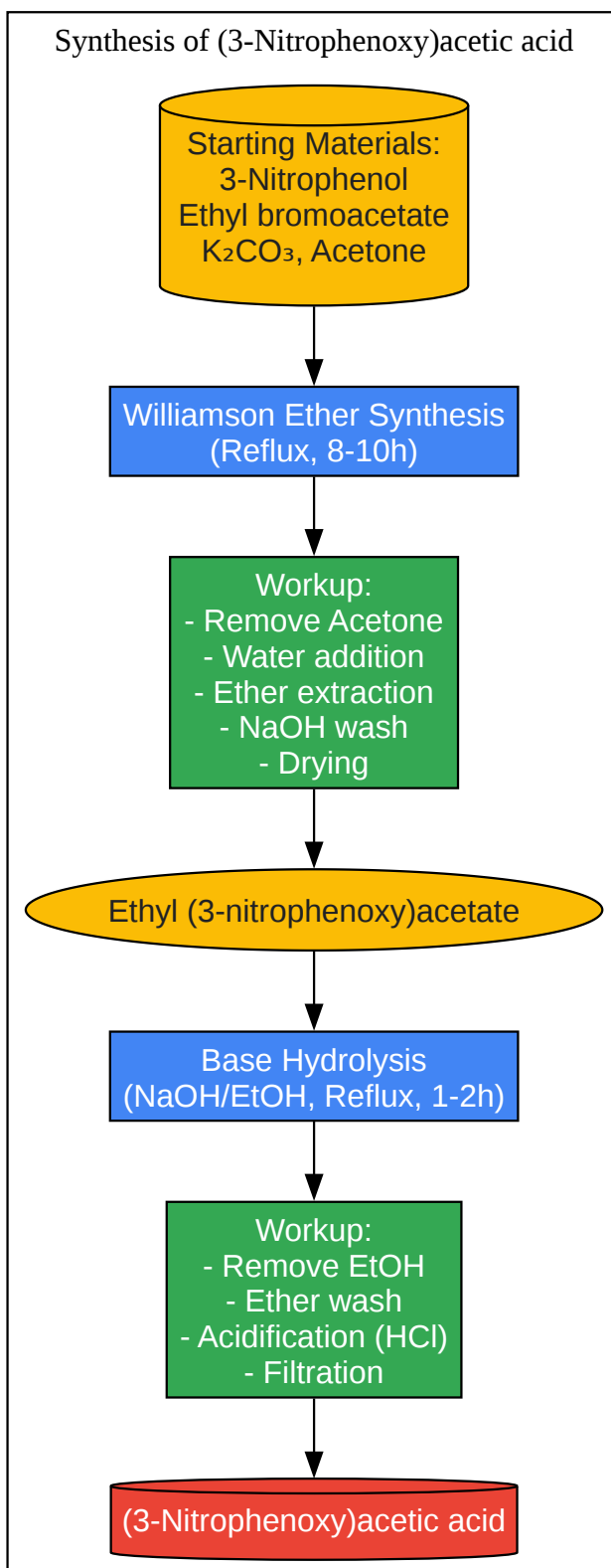


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Caption: Hypothetical signaling pathway of **(3-Nitrophenoxy)acetic acid** as an auxin-like herbicide.

Experimental Workflow for Synthesis

The overall workflow for the synthesis of **(3-Nitrophenoxy)acetic acid** can be visualized as follows:



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References

- 1. (3-NITROPHENOXY) ACETIC ACID ETHYL ESTER synthesis - chemicalbook [chemicalbook.com]
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